

Application Notes and Protocols: Gentiana lutea Extract in In Vivo Animal Models

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Compound of Interest

Compound Name:

GENTIANA LUTEA ROOT

EXTRACT

Cat. No.:

B1165600

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These application notes provide a comprehensive overview of the use of Gentiana lutea (Great Yellow Gentian) extract in various in vivo animal models to study its therapeutic efficacy. The following sections detail the experimental protocols, summarize key quantitative data, and illustrate the underlying signaling pathways.

Anti-inflammatory and Wound Healing Efficacy

Gentiana lutea has been traditionally used for its anti-inflammatory properties.[1][2] In vivo studies have validated these effects in acute and chronic inflammation models, as well as in models of wound healing.[1][2]

Data Presentation: Anti-inflammatory and Wound Healing Activity



Animal Model	Extract Type	Dosage (mg/kg, p.o.)	Key Findings	Reference
Carrageenan- induced rat paw edema	Alcohol and Petroleum Ether	500 and 1000	Significant, dosedependent reduction in paw edema.[1][2]	[1][2]
Xylol-induced mouse ear edema	Alcohol and Petroleum Ether	500 and 1000	Significant, dosedependent anti-inflammatory activity.[1][2]	[1][2]
Cotton pellet- induced granuloma in rats	Alcohol and Petroleum Ether	500 and 1000	Significant inhibition of granuloma formation.[1][2]	[1][2]
Excision wound model in rats	Alcohol and Petroleum Ether	300 and 500	Significant wound healing activity.[1]	[1]
Resutured incision wound model in rats	Alcohol and Petroleum Ether	300 and 500	Significant increase in wound tensile strength.[1]	[1]
Dead space wound model in rats	Alcohol and Petroleum Ether	300 and 500	Significant increase in granulation tissue weight and hydroxyproline content.[1]	[1]

Experimental Protocols

This model is used to assess acute inflammation.

Protocol:



- Animals: Male Wistar rats (150-200g).
- Groups:
 - Control (vehicle).
 - Gentiana lutea extract (500 mg/kg, p.o.).
 - Gentiana lutea extract (1000 mg/kg, p.o.).
 - Standard drug (e.g., Indomethacin, 10 mg/kg).
- Procedure: a. Administer the respective treatments orally. b. After 1 hour, inject 0.1 ml of 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat. c. Measure the paw volume at 0, 2, 4, 8, and 24 hours post-carrageenan injection using a plethysmograph.[2] d. Calculate the percentage inhibition of edema.

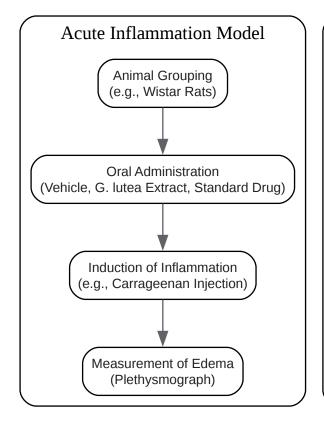
This model evaluates chronic inflammation.

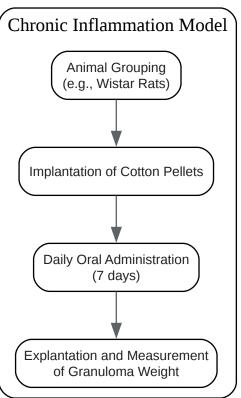
Protocol:

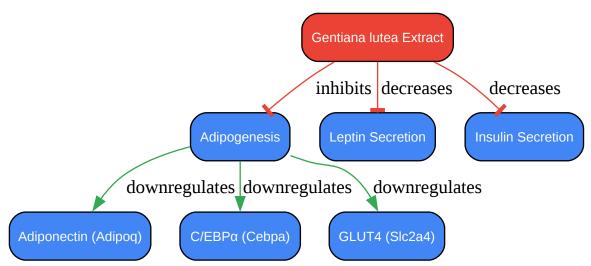
- Animals: Male Wistar rats (150-200g).
- Procedure: a. Anesthetize the rats. b. Implant two sterilized cotton pellets (10 mg each) subcutaneously in the dorsal region. c. Administer Gentiana lutea extract (500 and 1000 mg/kg, p.o.) or a standard drug daily for 7 days. d. On day 8, sacrifice the animals, dissect the cotton pellets, and dry them at 60°C to a constant weight. e. The net dry weight of the pellets (after subtracting the initial weight) corresponds to the amount of granulomatous tissue formed.

Experimental Workflow: Anti-inflammatory Models

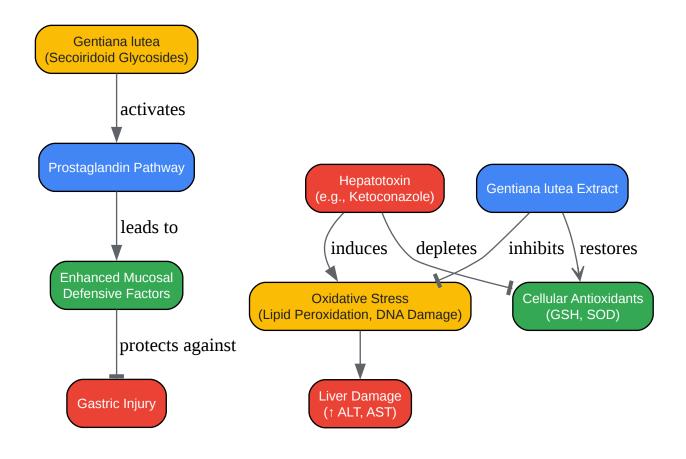












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References

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